

PNU288034 stability and storage conditions

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Compound of Interest

Compound Name: PNU288034

Cat. No.: B1663287

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PNU-288034 | CAS 383199-88-0 PNU-288034. CAS 383199-88-0. ≥98% (HPLC). Formula: C₁₆H₁₉F₂N₃O₅S. Molecular Weight: 403.40. ... Storage Temperature: -20°C. PNU-288034 is a potent ... [1](#) PNU-288034 | 383199-88-0. PNU-288034 is a potent oxazolidinone antibiotic. PNU-288034 is metabolically stable in liver microsomes across species. PNU-288034 is a potent antibacterial agent that is being developed for the treatment of community-acquired respiratory tract infections. PNU-288034 is a substrate of OAT3 and hMATE1. [2](#) PNU-288034. PNU-288034. Chemical Name: N-[[[(3R)-5-(3,4-difluoro-phenyl)-2-oxo-oxazolidin-3-yl]methyl]acetamide. To purchase PNU-288034, please contact us. For research use only. PNU-288034 is a potent oxazolidinone antibiotic. PNU-288034 is metabolically stable in liver microsomes across species. PNU-288034 is a potent antibacterial agent that is being developed for the treatment of community-acquired respiratory tract infections. PNU-288034 is a substrate of OAT3 and hMATE1. [3](#) PNU-288034. Formula: C₁₆H₁₉F₂N₃O₅S. MW: 403.40. CAS: 383199-88-0. Purity: >98%. PNU-288034 is a potent oxazolidinone antibiotic. ... For the majority of our products, they could be stored for up to 2 years at -20°C. For long term storage, we recommend storing the product as a solid. The product may be shipped at ambient temperature. However, we recommend storing it at -20°C upon arrival. [4](#) PNU-288034
Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of PNU-288034, a potent oxazolidinone antibiotic.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for PNU-288034?

A: For long-term stability, PNU-288034 should be stored as a solid at -20°C.[5] Under these conditions, the product is expected to be stable for up to two years.

Q2: How should I store PNU-288034 for short-term use?

A: For short-term storage, it is also recommended to store the solid compound at -20°C.[5]

Q3: How should I handle the shipping of PNU-288034?

A: PNU-288034 may be shipped at ambient temperature. However, upon receipt, it is crucial to store it at -20°C as recommended. Evaluation sample solutions are typically shipped with blue ice.

Q4: What is the recommended solvent for preparing a stock solution of PNU-288034?

A: PNU-288034 is soluble in DMSO.

Q5: How should I store stock solutions of PNU-288034?

A: To avoid degradation from repeated freeze-thaw cycles, it is best to store stock solutions in separate aliquots. When stored at -20°C, the stock solution should be used within one month. For storage at -80°C, the use-by period extends to six months.

Troubleshooting Guide

Issue: Difficulty in dissolving PNU-288034.

- **Solution:** To enhance solubility, you can gently heat the tube containing the compound and solvent to 37°C. Following heating, using an ultrasonic bath for a period of time can further aid in dissolution.

Issue: Potential degradation of the compound.

- **Preventative Measure:** Always store the compound as a solid at -20°C for long-term storage. [5] When preparing stock solutions, aliquot them into smaller volumes to prevent multiple freeze-thaw cycles, which can lead to product failure.

Storage and Handling Summary

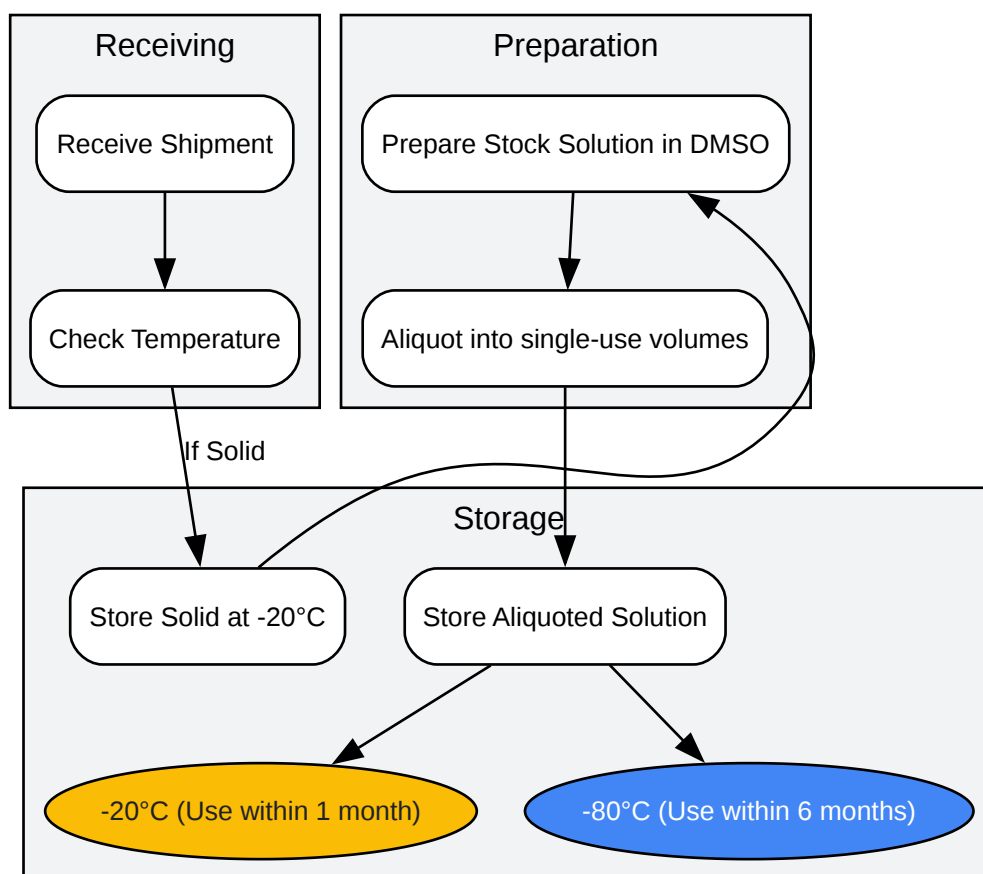
Condition	Recommendation	Duration
Long-Term Storage (Solid)	-20°C	Up to 2 years
Short-Term Storage (Solid)	-20°C	
Shipping	Ambient Temperature (Solid) / Blue Ice (Solution)	
Stock Solution Storage (-20°C)	Aliquot to avoid freeze-thaw cycles	Up to 1 month
Stock Solution Storage (-80°C)	Aliquot to avoid freeze-thaw cycles	Up to 6 months

Experimental Protocols

Protocol for Preparing a PNU-288034 Stock Solution

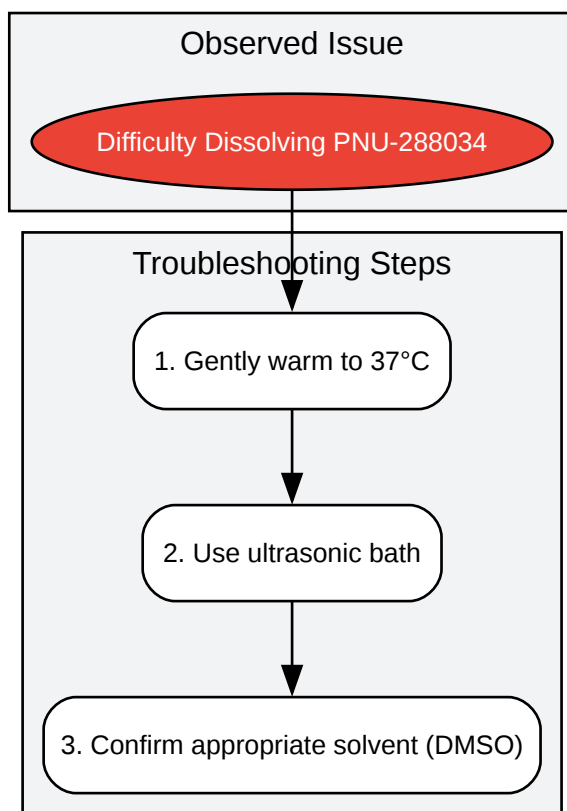
- Bring the vial of solid PNU-288034 and the desired solvent (e.g., DMSO) to room temperature.
- Add the appropriate volume of solvent to the vial to achieve the desired concentration.
- If solubility is an issue, gently warm the solution to 37°C.
- For complete dissolution, place the vial in an ultrasonic bath for a short period.
- Once fully dissolved, divide the stock solution into single-use aliquots.
- Store the aliquots at -20°C for use within one month or at -80°C for use within six months.

Visual Guides



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Caption: Workflow for proper storage and handling of PNU-288034.



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Caption: Troubleshooting guide for PNU-288034 dissolution issues.

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